

Personal protective equipment for handling (2,2-Dimethylpropyl)cyclohexane

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Compound of Interest

Compound Name: (2,2-Dimethylpropyl)cyclohexane

Cat. No.: B14698781

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Essential Safety and Handling Guide for (2,2-Dimethylpropyl)cyclohexane

This guide provides immediate and essential safety, logistical, and handling information for **(2,2-Dimethylpropyl)cyclohexane**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and build trust in our commitment to safety beyond the product itself.

(2,2-Dimethylpropyl)cyclohexane is a flammable liquid and vapor that can cause skin irritation and may lead to drowsiness or dizziness. Adherence to proper safety protocols is critical to mitigate these risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure and ensuring personal safety. The following table summarizes the recommended PPE for handling **(2,2-Dimethylpropyl)cyclohexane**.

PPE Category	Recommendation	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors which can cause eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[1]	Prevents skin contact, which may cause irritation.[1]
Skin and Body Protection	Flame-retardant lab coat and closed-toe shoes.[2]	Protects against accidental splashes and potential fires.[2]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.[3]	Minimizes inhalation of vapors, which can cause respiratory tract irritation, dizziness, and drowsiness.[3]

Quantitative Safety Data

While specific quantitative toxicity data for **(2,2-Dimethylpropyl)cyclohexane** is not readily available, the following table summarizes key safety information. Occupational exposure limits for the structurally similar compound, cyclohexane, are provided as a reference.

Parameter	Value/Information	Source
Chemical Name	(2,2-Dimethylpropyl)cyclohexane	-
CAS Number	25446-34-8	[4]
Molecular Formula	C ₁₁ H ₂₂	[4]
Hazards	Highly flammable liquid and vapor, Causes skin irritation, May cause drowsiness or dizziness.	-
Occupational Exposure Limits (as Cyclohexane)	OSHA PEL: 300 ppm (8-hr TWA) NIOSH REL: 300 ppm (10-hr TWA) ACGIH TLV: 100 ppm (8-hr TWA)	[5][6]

Experimental Protocol: Safe Handling and Disposal

Handling Protocol:

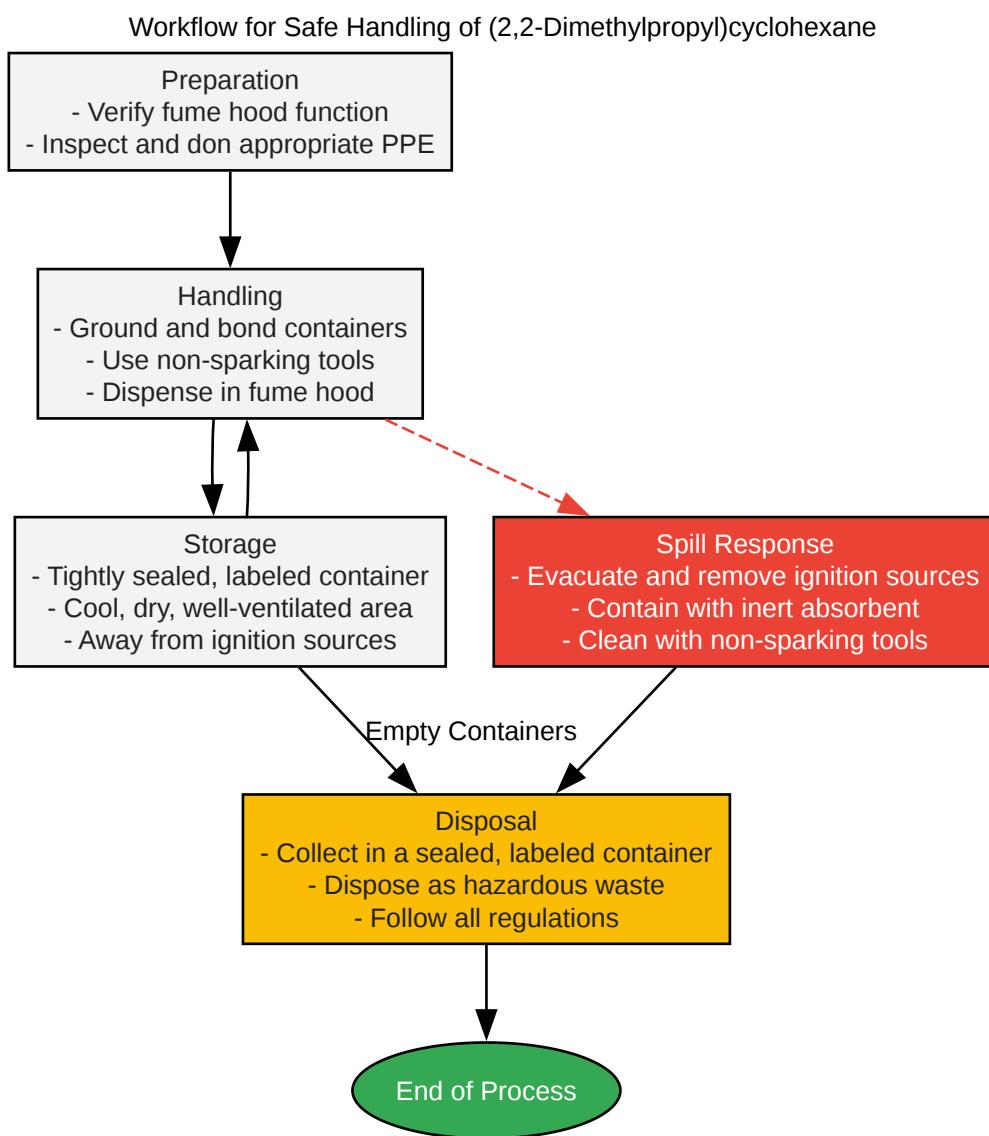
- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available and in good condition.[3] An emergency shower and eyewash station should be accessible.
- Grounding and Bonding: To prevent static discharge, which can ignite flammable vapors, ensure that all containers and equipment are properly grounded and bonded during transfer. [7]
- Dispensing: Use only non-sparking tools and equipment when handling **(2,2-Dimethylpropyl)cyclohexane**.[7] Dispense the required amount in a chemical fume hood, keeping the container opening away from your breathing zone.
- Storage: Store **(2,2-Dimethylpropyl)cyclohexane** in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.[3] Keep it away from heat, sparks, open flames, and strong oxidizing agents.[3]

- Post-Handling: After handling, wash hands thoroughly with soap and water. Clean any contaminated surfaces and equipment.

Disposal Plan:

- Waste Collection: Collect all waste containing **(2,2-Dimethylpropyl)cyclohexane** in a dedicated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Spill Management: In case of a spill, immediately evacuate the area and remove all ignition sources.^[6] Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.^[5] Do not use combustible materials like sawdust.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it in a sealed container for disposal.^[5] Ventilate the area and wash the spill site after the material has been removed.
- Final Disposal: Dispose of the hazardous waste through a licensed waste disposal company, following all local, state, and federal regulations.^[8] Do not dispose of it down the drain.^[5]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **(2,2-Dimethylpropyl)cyclohexane**.

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